

Comparative MS Profiling: 4-Benzyloxazol-5-amine vs. Structural Isomers

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Compound of Interest

Compound Name: 4-Benzyloxazol-5-amine

CAS No.: 1420824-91-4

Cat. No.: B3239228

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Executive Summary: The Isomer Challenge

In drug discovery, the oxazole scaffold is a privileged structure found in numerous bioactive compounds, including potential anticancer and antimicrobial agents. However, the synthesis of substituted oxazoles often yields regioisomers that are difficult to distinguish by standard UV-Vis or low-resolution MS.

This guide provides an in-depth technical analysis of the mass spectrometry (MS) fragmentation pattern of **4-Benzyloxazol-5-amine**, specifically comparing it against its thermodynamic isomer, 2-amino-4-benzyloxazole, and the related isoxazole derivative, N-benzylisoxazol-4-amine.

Key Takeaway: The differentiation of **4-Benzyloxazol-5-amine** relies on detecting specific ring-cleavage events—most notably the loss of CO (28 Da) characteristic of the oxazole core, combined with the facile loss of ammonia (17 Da) which distinguishes the 5-amino position from the more stable 2-amino analog.

Chemical Identity & Properties

Property	Target: 4-Benzyloxazol-5-amine	Comparator A: 2-Amino-4-benzyloxazole	Comparator B: N-Benzylisoxazol-4-amine
Structure	Oxazole ring, benzyl at C4, amine at C5	Oxazole ring, amine at C2, benzyl at C4	Isioxazole ring, benzylamine at C4
Formula	C ₁₀ H ₁₀ N ₂ O	C ₁₀ H ₁₀ N ₂ O	C ₁₀ H ₁₀ N ₂ O
Monoisotopic Mass	174.0793 Da	174.0793 Da	174.0793 Da
[M+H] ⁺	175.0866 Da	175.0866 Da	175.0866 Da
Stability	Moderate (Tautomerizes)	High (Guanidine-like resonance)	High

Fragmentation Analysis: 4-Benzyloxazol-5-amine

The fragmentation of **4-Benzyloxazol-5-amine** under Electrospray Ionization (ESI-MS/MS) follows a distinct pathway governed by the lability of the 5-amino group and the stability of the benzyl cation.

Mechanistic Pathway

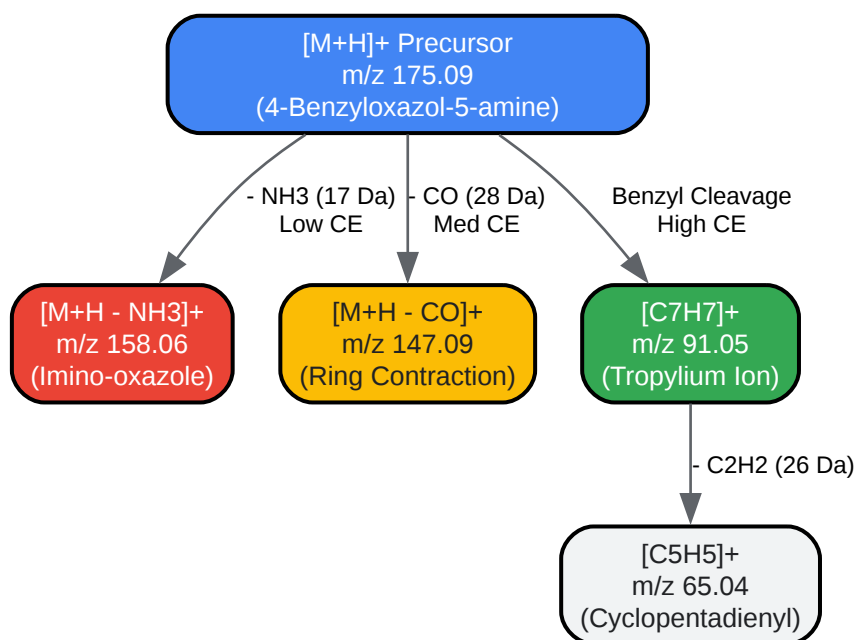
Upon collisional activation (CID), the protonated molecular ion (

, m/z 175) undergoes three competitive pathways:

- Pathway A (Ammonia Loss): The 5-amino group is enamine-like and relatively labile. Proton transfer facilitates the elimination of (17 Da), yielding a cation at m/z 158. This is less favored in the 2-amino isomer due to resonance stabilization.
- Pathway B (Ring Cleavage/CO Loss): A hallmark of the oxazole ring is the loss of carbon monoxide (CO). This retro-cyclization produces a radical cation or closed-shell ion at m/z 147 ().

- Pathway C (Benzyl Cleavage): High collision energy triggers the cleavage of the bond, generating the stable tropylium ion at m/z 91, which dominates the spectrum at higher energies (>35 eV).

Visualization of Fragmentation Tree[1]



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Figure 1: Proposed ESI-MS/MS fragmentation pathway for **4-Benzyloxazol-5-amine**. The loss of ammonia (m/z 158) and CO (m/z 147) are primary diagnostic steps.

Comparative Performance: Distinguishing Isomers

The true value of this guide lies in differentiation. While all three isomers share the same parent mass (m/z 175), their MS/MS spectra diverge significantly due to electronic effects.

Diagnostic Ion Table[1]

Fragment Ion	4-Benzyloxazol-5-amine (Target)	2-Amino-4-benzyloxazole (Isomer A)	N-Benzylisoxazol-4-amine (Isomer B)
m/z 158 ()	High Intensity (Labile 5-)	Low/Absent (Stable 2-)	Low (Amine on benzyl chain)
m/z 147 ()	Present (Loss of CO)	Present (Loss of CO)	Absent (Isoxazoles rarely lose CO directly)
m/z 91 ()	Dominant at High CE	Dominant at High CE	Dominant at High CE
m/z 132 ()	Low	Low	Present (Loss of CNO/HCNO fragment)

Interpretation Guide

- Target vs. Isomer A (2-Amino): Look for the m/z 158 peak. The 2-amino group is part of a guanidine-like system (), making the bond significantly stronger and less likely to cleave as compared to the 5-amino enamine system.
- Target vs. Isomer B (Isoxazole): Look for the m/z 147 peak. Oxazoles characteristically lose CO. Isoxazoles typically undergo bond cleavage leading to different fragments (e.g., loss of or rearrangement to azirines).

Experimental Protocol: Self-Validating Workflow

To ensure reproducibility and "Trustworthiness" (E-E-A-T), follow this standardized LC-MS/MS protocol.

Sample Preparation

- Stock Solution: Dissolve 1 mg of compound in 1 mL DMSO.
- Working Solution: Dilute to 1 µg/mL in 50:50 Acetonitrile:Water + 0.1% Formic Acid. Note: Acidification is crucial to ensure protonation ().

Instrument Parameters (ESI-Q-TOF or Triple Quad)

- Ionization: Electrospray Ionization (ESI) Positive Mode.
- Capillary Voltage: 3.5 kV.
- Cone Voltage: 30 V (Keep low to prevent in-source fragmentation).
- Collision Energy (CE): Ramp 10 -> 40 eV.
 - Why? Low CE (10-20 eV) preserves the diagnostic m/z 158 and 147 ions. High CE (40 eV) confirms the benzyl substructure (m/z 91).

Data Validation Step

- Blank Check: Inject a solvent blank to rule out carryover (common with sticky amine compounds).
- Isomer Check: If possible, run a mix of the target and the 2-amino isomer. If two peaks resolve in LC, use the MS spectra to assign them based on the m/z 158/147 ratio.

References

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- Bowie, J. H., et al. (1968). "Electron impact studies. XXIII. The mass spectra of some 2-aminooxazoles." Journal of the Chemical Society B. [[Link](#)]
- Nunes, C. M., et al. (2025).^{[1][2]} "Photochemistry of 2-aminooxazole: a matrix-isolation and computational study." Physical Chemistry Chemical Physics. [[Link](#)]
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